

# In-depth Technical Guide: The Enigmatic Case of CAS 2837903-61-2

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

**Compound Name:** 4,6-Dichloro-3-hydroxyfuro[3,4-c]pyridin-1(3H)-one  
**Cat. No.:** B13662665

[Get Quote](#)

A comprehensive search for the chemical entity designated by CAS Registry Number 2837903-61-2 has yielded no definitive identification in publicly accessible chemical databases and scientific literature. This technical guide addresses the current informational void surrounding this compound and provides a framework for approaching research and development for similarly novel or undisclosed molecules.

## Introduction: The Challenge of the Unknown

In the landscape of chemical research and drug development, the assignment of a Chemical Abstracts Service (CAS) Registry Number is a pivotal moment, signifying a unique and identifiable substance. However, the existence of a CAS number does not always correlate with the public availability of its corresponding chemical structure, properties, or biological activity. Such is the case with CAS 2837903-61-2.

This guide is intended for researchers, scientists, and drug development professionals who may encounter such "phantom" molecules in their work. It aims to provide a structured approach to navigating the challenges of characterizing a novel chemical entity when initial database searches prove fruitless.

## The Unidentified Compound: What We Know

As of the latest search, no peer-reviewed articles, patents, or supplier catalogs have been found that are associated with CAS 2837903-61-2. This suggests several possibilities:

- **A Novel, Undisclosed Compound:** The CAS number may have been assigned to a newly synthesized molecule that has not yet been publicly disclosed by the discovering entity, which could be a pharmaceutical company, academic institution, or contract research organization.
- **Proprietary Information:** The compound may be part of a confidential research and development program, with its details intentionally withheld from the public domain.
- **Data Lag:** There can be a delay between the assignment of a CAS number and its appearance in public databases and scientific search engines.
- **Typographical Error:** It is also conceivable that the provided CAS number contains a typographical error.

Without the fundamental chemical identity, including its molecular structure, it is impossible to provide specific details regarding its properties, mechanism of action, or potential applications.

## A General Framework for Characterizing a Novel Chemical Entity

When faced with an unidentified compound, a systematic and multi-faceted approach is required. The following sections outline a logical workflow for researchers to characterize a novel molecule, assuming a physical sample is available.

### Structural Elucidation: The Foundational Step

The primary objective is to determine the chemical structure of the unknown compound. This is typically achieved through a combination of spectroscopic and spectrometric techniques.

Table 1: Key Techniques for Structural Elucidation

Technique	Information Provided
Nuclear Magnetic Resonance (NMR) Spectroscopy	Provides detailed information about the carbon-hydrogen framework of the molecule, including connectivity and stereochemistry. Key experiments include $^1\text{H}$ NMR, $^{13}\text{C}$ NMR, COSY, HSQC, and HMBC.
Mass Spectrometry (MS)	Determines the molecular weight and elemental composition of the compound. High-resolution mass spectrometry (HRMS) is crucial for obtaining an accurate molecular formula. Fragmentation patterns can provide clues about the molecule's substructures.
Infrared (IR) Spectroscopy	Identifies the presence of specific functional groups within the molecule (e.g., C=O, O-H, N-H).
X-ray Crystallography	If a suitable single crystal can be grown, this technique provides the definitive three-dimensional structure of the molecule.

Experimental Workflow for Structural Elucidation:

Caption: Workflow for the structural elucidation of an unknown compound.

## Physicochemical Properties Assessment

Once the structure is confirmed, a battery of tests should be performed to determine the fundamental physicochemical properties of the compound.

Table 2: Essential Physicochemical Properties

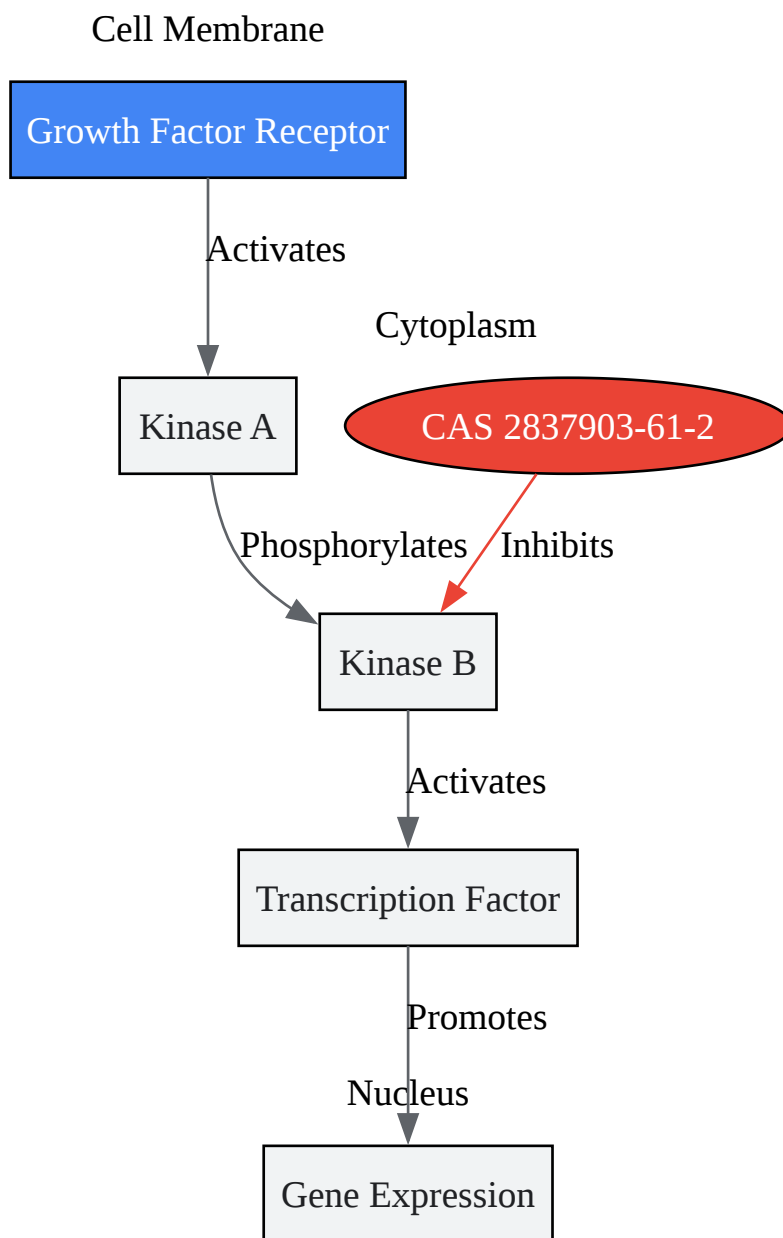
Property	Importance in Drug Development
Solubility	Critical for formulation development and bioavailability. Assessed in various solvents (e.g., water, DMSO, ethanol).
LogP/LogD	Indicates the lipophilicity of the compound, which influences its absorption, distribution, metabolism, and excretion (ADME) properties.
pKa	Determines the ionization state of the compound at different pH values, affecting its solubility and permeability across biological membranes.
Melting Point	A key indicator of purity and solid-state properties.
Stability	Assessed under various conditions (e.g., pH, temperature, light) to determine the compound's shelf-life and potential degradation pathways.

## In Silico and In Vitro Biological Profiling

With the structure in hand, computational and initial biological screening can commence to hypothesize and test its mechanism of action and potential therapeutic applications.

Signaling Pathway Exploration (Hypothetical):

If, for instance, the elucidated structure of CAS 2837903-61-2 were found to be a kinase inhibitor, the following hypothetical signaling pathway could be investigated:



[Click to download full resolution via product page](#)

Caption: Hypothetical signaling pathway for a kinase inhibitor.

## Potential Suppliers and Future Outlook

Currently, there are no known commercial suppliers for CAS 2837903-61-2. For researchers interested in this compound, the only viable path forward is custom synthesis, which would first require the elucidation of its structure.

The future of research on CAS 2837903-61-2 is contingent on the disclosure of its chemical identity. Once this information becomes public, the scientific community can begin to explore its properties and potential applications, following the established principles of chemical and biological research outlined in this guide.

## References

As there is no publicly available information on CAS 2837903-61-2, a traditional reference list cannot be compiled. The methodologies and principles described in this guide are based on standard practices in the fields of analytical chemistry, medicinal chemistry, and drug discovery. For further reading on these topics, please consult authoritative textbooks and review articles in these respective fields.

- To cite this document: BenchChem. [In-depth Technical Guide: The Enigmatic Case of CAS 2837903-61-2]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13662665/docs#in-depth-technical-guide-the-enigmatic-case-of-cas-2837903-61-2\]](https://www.benchchem.com/product/b13662665/docs#in-depth-technical-guide-the-enigmatic-case-of-cas-2837903-61-2)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)